

An In-depth Technical Guide to N-bromobenzamide: Physical and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Benzamide, N-bromo-*

Cat. No.: *B3049252*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

N-bromobenzamide, a halogenated derivative of benzamide, serves as a valuable reagent and building block in organic synthesis. This technical guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its synthesis and characterization, and insights into its reactivity. This document is intended to be a core resource for researchers, scientists, and professionals in drug development and related fields.

Physical and Chemical Properties

N-bromobenzamide is a solid at room temperature. While extensive experimental data for the parent N-bromobenzamide is not readily available in public literature, computed properties and data from related isomers provide valuable insights. It is crucial to distinguish N-bromobenzamide, where the bromine is attached to the nitrogen atom, from its isomers, the bromobenzamides (2-bromo, 3-bromo, and 4-bromo), where the bromine is attached to the aromatic ring.

Table 1: Physical and Chemical Properties of N-bromobenzamide and its Isomers

Property	N-bromobenzamide (Computed)	4-bromobenzamide (Experimental)	2-bromobenzamide (Experimental)
Molecular Formula	C ₇ H ₆ BrNO[1]	C ₇ H ₆ BrNO[2]	C ₇ H ₆ BrNO
Molecular Weight	200.03 g/mol [1]	200.035 g/mol [3]	200.033 g/mol [4]
CAS Number	19964-97-7[5]	698-67-9[2][3]	4001-73-4
Melting Point	Not available	189-194 °C[3]	Not available
Boiling Point	Not available	309.9 °C at 760 mmHg[3]	Not available
Solubility	Not available	Insoluble in water[6]	Not available
LogP (Octanol/Water)	1.8	2.24830[3]	Not available
Hydrogen Bond Donor Count	1	2	2
Hydrogen Bond Acceptor Count	1	1	1
Rotatable Bond Count	1	1	1

Synthesis of N-bromobenzamide

A common method for the synthesis of N-haloamides is the direct halogenation of the corresponding amide. For N-bromobenzamide, this would involve the reaction of benzamide with a brominating agent.

Experimental Protocol: Synthesis of N-bromobenzamide from Benzamide

Materials:

- Benzamide
- N-Bromosuccinimide (NBS)

- Carbon tetrachloride (CCl_4) or other suitable inert solvent
- Inert gas (e.g., Argon or Nitrogen)
- Stirring apparatus
- Reaction vessel
- Filtration apparatus
- Recrystallization solvents

Procedure:

- In a clean, dry reaction vessel, dissolve benzamide in a suitable inert solvent such as carbon tetrachloride.
- Under an inert atmosphere, add N-bromosuccinimide (NBS) to the solution in stoichiometric amounts.
- Stir the reaction mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, the succinimide byproduct can be removed by filtration.
- The solvent is then removed from the filtrate under reduced pressure to yield the crude N-bromobenzamide.
- The crude product can be purified by recrystallization from an appropriate solvent system to obtain pure N-bromobenzamide.

Diagram 1: Synthetic Workflow for N-bromobenzamide

Caption: Workflow for the synthesis of N-bromobenzamide.

Chemical Reactivity

N-bromobenzamide is expected to exhibit reactivity characteristic of N-haloamides. The N-Br bond is a source of electrophilic bromine, making the compound a useful brominating agent for various organic substrates. It can also undergo reactions involving the amide functionality.

Key reactions include:

- **Bromination of Alkenes and Alkynes:** N-bromobenzamide can add bromine across double and triple bonds.
- **Bromination of Aromatic Compounds:** It can be used for the electrophilic bromination of activated aromatic rings.
- **Hofmann Rearrangement:** In the presence of a base, N-bromoamides can undergo Hofmann rearrangement to form amines with one less carbon atom.

Diagram 2: Reactivity of N-bromobenzamide

Caption: Key chemical reactions of N-bromobenzamide.

Spectroscopic Data

While experimental spectra for N-bromobenzamide are not readily available, data for its isomers can provide an indication of the expected spectral features.

Table 2: Spectroscopic Data for Bromobenzamide Isomers

Technique	4-bromobenzamide	2-bromobenzamide
¹ H NMR (DMSO-d ₆ , 90 MHz)	δ 7.60 (t, 2H), 7.37 (d, 2H), 5.96 (b, 2H) ppm[7][8]	δ 7.88, 7.634, 7.58, 7.41, 7.333 ppm[9]
¹³ C NMR (CDCl ₃ , 400 MHz)	δ 168.27, 132.11, 131.98, 129.07, 126.88 ppm[7]	Not available
IR (KBr disc)	Available[3]	Available[10]
Mass Spectrum (EI)	m/z (%): 202 (M+)[7]	Molecular Ion: 199[9]

Safety and Handling

N-bromobenzamide and its isomers should be handled with care in a well-ventilated laboratory, preferably in a chemical fume hood.[11] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn.[11] Avoid inhalation of dust and contact with skin and eyes.[11] In case of contact, wash the affected area with copious amounts of water.[11] Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.[11]

This technical guide provides a foundational understanding of the physical and chemical properties of N-bromobenzamide for researchers and professionals. Further experimental investigation is warranted to fully characterize the parent compound and expand its applications in organic synthesis and drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. hmdb.ca [hmdb.ca]
- 2. 4-Bromobenzamide | C₇H₆BrNO | CID 69683 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. guidechem.com [guidechem.com]
- 4. Benzamide, m-bromo- [webbook.nist.gov]
- 5. Benzamide, N-(4-fluorophenyl)-3-bromo- [webbook.nist.gov]
- 6. 49834-22-2[3-Bromo-N-methylbenzamide] Ambeed [ambeed.com]
- 7. rsc.org [rsc.org]
- 8. 4-BROMOBENZAMIDE(698-67-9) 1H NMR spectrum [chemicalbook.com]
- 9. 2-BROMOBENZAMIDE(4001-73-4) 1H NMR [m.chemicalbook.com]
- 10. 2-BROMOBENZAMIDE(4001-73-4) IR Spectrum [chemicalbook.com]
- 11. rsc.org [rsc.org]

- To cite this document: BenchChem. [An In-depth Technical Guide to N-bromobenzamide: Physical and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3049252#physical-and-chemical-properties-of-n-bromobenzamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com